

Tiracizine hydrochloride chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tiracizine hydrochloride

Cat. No.: B1682384

[Get Quote](#)

An In-depth Technical Guide to **Tiracizine Hydrochloride**

Introduction

Tiracizine hydrochloride is a Class I antiarrhythmic agent that has been studied for its effects on myocardial contractility.[1][2] This technical guide provides a comprehensive overview of its chemical structure, properties, and available experimental data, tailored for researchers, scientists, and drug development professionals.

Chemical Structure and Properties

Tiracizine is a dibenzazepine derivative.[3] Its chemical identity and physicochemical properties are summarized below.

Chemical Identifiers

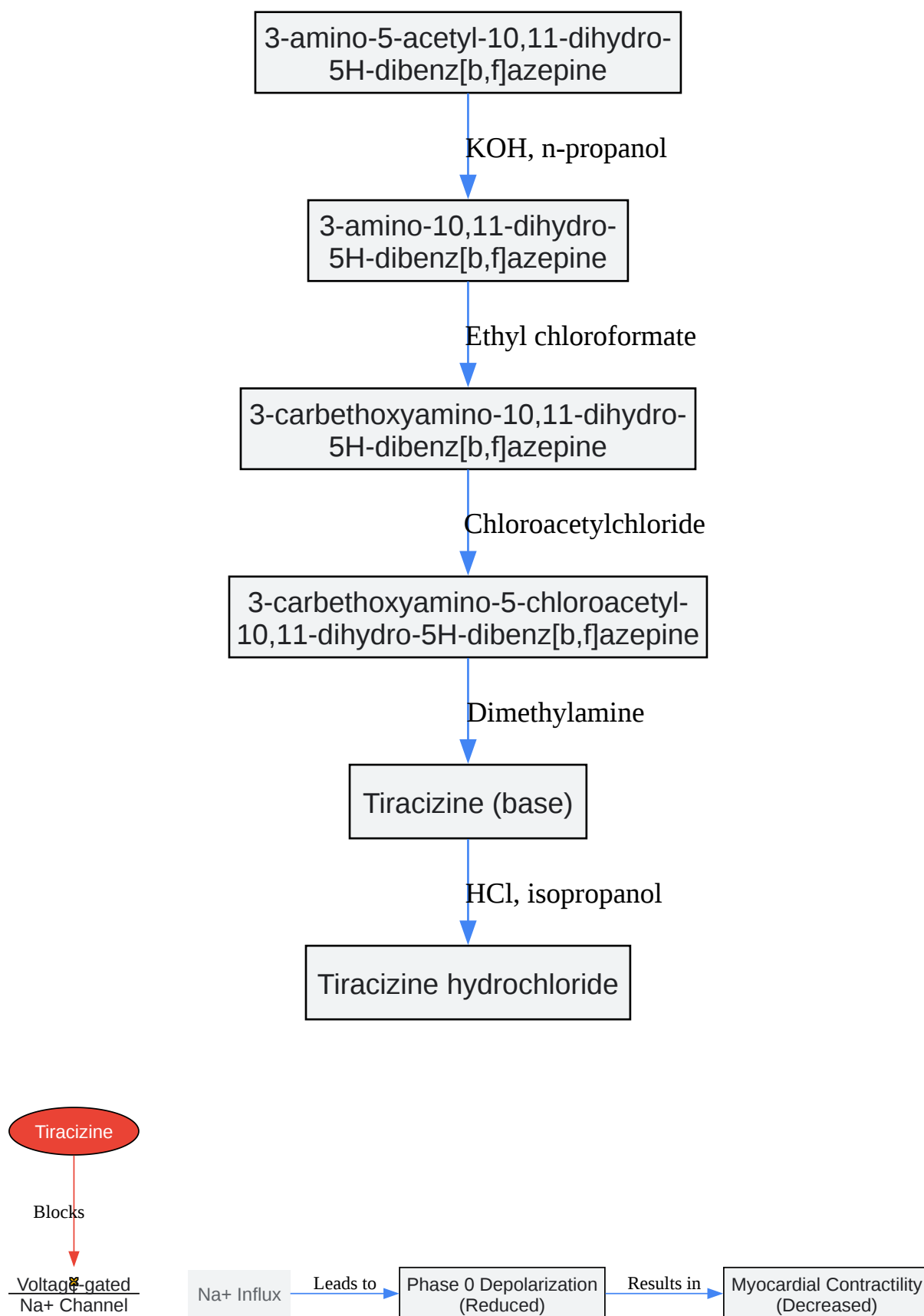
Identifier	Value
IUPAC Name	Ethyl [5-(N,N-dimethylglycyl)-10,11-dihydro-5H-dibenzo[b,f]azepin-3-yl]carbamate hydrochloride[4]
CAS Number	78816-67-8 (for hydrochloride); 83275-56-3 (for base)[2][4]
Molecular Formula	C21H25N3O3.ClH[5]
SMILES	CCOC(=O)Nc1ccc2CCc3ccccc3N(c2c1)C(=O)C N(C)C.Cl[5]
InChI Key	XJWABFCDXKZWPV-UHFFFAOYSA-N[5]

Physicochemical Properties

Property	Value
Molecular Weight	403.9 g/mol [5]
Molar Mass (base)	367.44 g/mol [4]
Melting Point (base)	135-137 °C[6]
Storage Temperature	-20°C[2] or Refrigerator (4°C)[7]

Synthesis

A synthetic route for **Tiracizine hydrochloride** has been described.[6] The process involves the reaction of 3-amino-5-acetyl-10,11-dihydro-5H-dibenz[b,f]azepine with potassium hydroxide to yield 3-amino-10,11-dihydro-5H-dibenz[b,f]azepine.[6] This intermediate is then reacted with ethyl chloroformate.[6] The subsequent product is treated with chloroacetylchloride, followed by a reaction with dimethylamine to produce the tiracizine base.[6] The hydrochloride salt is obtained by reacting the base with hydrochloric acid in isopropanol.[6]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Tiracizine HCl - Immunomart [immunomart.com]
- 3. go.drugbank.com [go.drugbank.com]
- 4. Tiracizine - Wikipedia [en.wikipedia.org]
- 5. GSRS [precision.fda.gov]
- 6. Tiracizine hydrochloride, GS-015, AWD-19-166, Bonnecor-药物合成数据库 [drugfuture.com]
- 7. Tiracizine hydrochloride [78816-67-8] glisxllabs.com High quality biochemicals supplier [glisxllabs.com]
- To cite this document: BenchChem. [Tiracizine hydrochloride chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682384#tiracizine-hydrochloride-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com